

# Application of Propyl Phenylacetate in Perfumery: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: *Propyl phenylacetate*

Cat. No.: *B1585323*

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## Introduction

**Propyl phenylacetate** is a versatile aromatic ester prized in the fragrance industry for its sweet, floral, and honey-like scent profile with nuances of apricot and rose.<sup>[1][2]</sup> Its utility extends across a wide range of product categories, from fine fragrances to personal care and home care products. This document provides detailed application notes, experimental protocols for evaluation, and an overview of the relevant olfactory signaling pathway for researchers and professionals in perfumery and related fields.

## Data Presentation

### Physical and Chemical Properties of Propyl Phenylacetate

Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>14</sub> O <sub>2</sub>	[3]
Molecular Weight	178.23 g/mol	[3]
Appearance	Colorless clear liquid (est.)	[1]
Odor Profile	Sweet, honey, floral, apricot, rose	[1][2]
CAS Number	4606-15-9	[3]
Specific Gravity	1.005 @ 25°C	[1]
Refractive Index	1.494 @ 20°C	[1]
Boiling Point	240°C @ 753 mmHg	[4]
Vapor Pressure	0.031 mmHg @ 25°C (est.)	[1]
Flash Point	> 100°C (> 212°F) TCC	[1]
Solubility	Very slightly soluble in water; soluble in alcohol.	[1]

## Performance Characteristics (Illustrative Data)

Parameter	Illustrative Value/Range	Notes
Odor Threshold	Not available in searched literature. For structurally similar esters, thresholds can range from ppb to ppm levels.	Further experimental determination is required for a precise value.
Substantivity on Cotton	Moderate. Estimated retention after 24 hours: 10-25%.	This is an estimated value. Substantivity is highly dependent on the formulation and fabric treatment. Experimental verification is necessary.
Stability in Ethanol (12 months at RT)	Good. Minimal discoloration or odor change.	Stability is formulation-dependent. Testing in the final product base is crucial.
Stability in Lotion Base (3 months at 40°C)	Fair to Good. Potential for slight hydrolysis leading to a faint vinegary off-note.	The pH of the base and the presence of other ingredients can significantly impact stability.

## Applications in Perfumery

**Propyl phenylacetate** is a valuable modifier in a variety of fragrance types:

- **Floral Accords:** It enhances the natural sweetness and fruitiness of rose, jasmine, and other white floral compositions.
- **Fruity Accords:** Its apricot and honey facets make it an excellent component in creating realistic and juicy fruit notes.
- **Gourmand Fragrances:** The honeyed sweetness of **propyl phenylacetate** can be used to add a delectable and warm character to gourmand compositions.
- **Functional Products:** Due to its stability, it is suitable for use in personal care products such as lotions, creams, and hair care, as well as in home care applications like air fresheners and fabric softeners.<sup>[1]</sup>

## Experimental Protocols

### Protocol 1: Sensory Evaluation - Triangle Test for Odor Difference

Objective: To determine if a perceptible difference exists between two formulations containing **propyl phenylacetate** (e.g., a new base vs. a standard).

Materials:

- **Propyl phenylacetate** solutions at desired concentrations (e.g., 1% in diethyl phthalate or ethanol).
- Two different product bases (A and B) to be fragranced.
- Odor-free smelling strips (blotters).
- Glass beakers and pipettes.
- Panelist booths with controlled ventilation and lighting.
- A panel of at least 15 trained sensory assessors.

Procedure:

- Prepare two batches of the product base, one with fragrance A and one with fragrance B, ensuring the concentration of **propyl phenylacetate** is identical in both.
- For each panelist, present three coded samples in a randomized order. Two samples will be identical (e.g., A, A, B or B, B, A), and one will be different.<sup>[5][6]</sup>
- Instruct the panelists to smell each of the three blotters from left to right.
- Ask the panelists to identify the "odd" or different sample.<sup>[5][6]</sup>
- Record the responses.

- Analyze the results using a chi-square test to determine if the number of correct identifications is statistically significant.[\[5\]](#)

## Protocol 2: Stability Testing of Propyl Phenylacetate in a Lotion Base

Objective: To evaluate the physical and chemical stability of **propyl phenylacetate** in a cosmetic emulsion under accelerated conditions.

Materials:

- **Propyl phenylacetate.**
- Unfragranced lotion base.
- Glass jars with airtight lids.
- Stability ovens set at 40°C and 50°C.
- Refrigerator set at 4°C.
- Control sample stored at room temperature (20-25°C) in the dark.
- pH meter.
- Viscometer.
- Gas chromatograph-mass spectrometer (GC-MS).

Procedure:

- Prepare a batch of lotion containing a known concentration of **propyl phenylacetate** (e.g., 0.5% w/w).
- Fill the glass jars with the fragranced lotion, leaving minimal headspace, and seal tightly.
- Place the samples in the stability ovens, refrigerator, and at room temperature.

- Evaluate the samples at specified time points (e.g., 0, 1, 2, 4, 8, and 12 weeks).
- Physical Evaluation: At each time point, assess the samples for changes in color, odor, phase separation, and texture. Measure the pH and viscosity.[7][8]
- Chemical Analysis: At each time point, extract an aliquot of the lotion and analyze the concentration of **propyl phenylacetate** using a validated GC-MS method. This will quantify any degradation.[8]
- Compare the results of the samples stored under accelerated conditions to the control sample to predict the long-term stability.

## Protocol 3: Determination of Substantivity on Cotton Fabric via Headspace GC-MS

Objective: To quantify the amount of **propyl phenylacetate** remaining on cotton fabric over time after washing.

Materials:

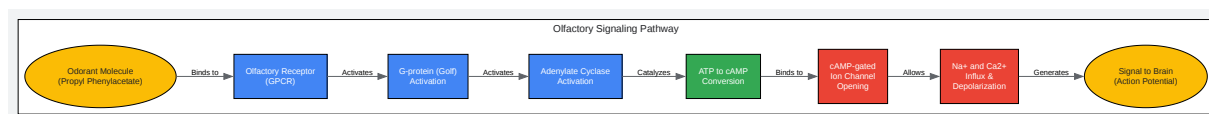
- **Propyl phenylacetate.**
- Unfragranced liquid laundry detergent.
- Standard cotton swatches.
- Washing machine or laboratory-scale washing apparatus.
- Dynamic headspace sampler coupled with a GC-MS.
- Tenax® TA or other suitable sorbent tubes.

Procedure:

- Wash the cotton swatches with the detergent containing a known concentration of **propyl phenylacetate**.
- Rinse and air-dry the swatches under controlled conditions.

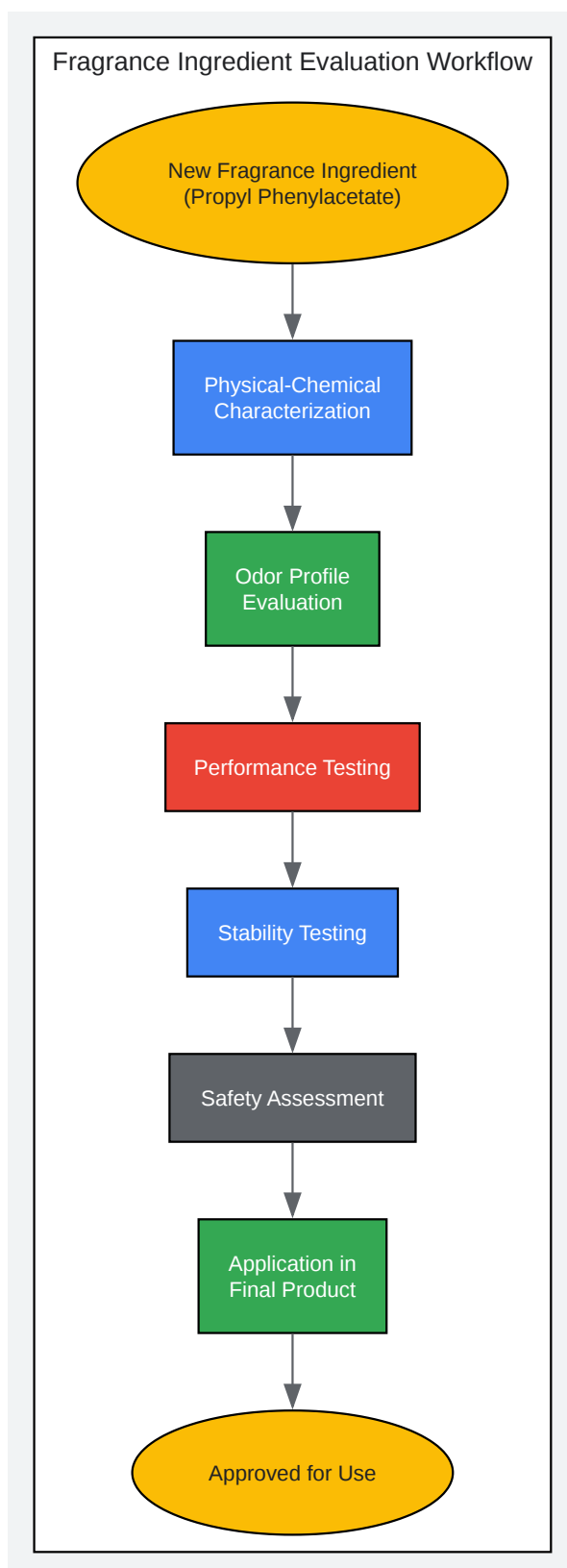
- At specified time points (e.g., 0, 4, 8, 12, 24 hours) after drying, place a cotton swatch in a headspace vial.
- Heat the vial to a specified temperature (e.g., 40°C) and purge with an inert gas for a set period.
- The volatile compounds released from the fabric will be trapped on the sorbent tube.
- Thermally desorb the trapped compounds into the GC-MS for separation and quantification.
- The amount of **propyl phenylacetate** detected at each time point is indicative of its substantivity on the fabric.

## Mandatory Visualizations



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Caption: Simplified diagram of the olfactory signaling pathway.



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Caption: General workflow for evaluating a new fragrance ingredient.



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## References

- 1. propyl phenyl acetate, 4606-15-9 [thegoodscentcompany.com]
- 2. perfumersworld.com [perfumersworld.com]
- 3. bangchemicals.com [bangchemicals.com]
- 4. Propyl phenylacetate | C<sub>11</sub>H<sub>14</sub>O<sub>2</sub> | CID 221641 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Triangle Test [sensorysociety.org]
- 6. ffc.alfa-chemistry.com [ffc.alfa-chemistry.com]
- 7. iltusa.com [iltusa.com]
- 8. testinglab.com [testinglab.com]
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